

Proper Disposal of Angelica Acutiloba Root Extract: A Safety and Operational Guide

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Compound of Interest

Compound Name: *ANGELICA ACUTILOBA ROOT
EXTRACT*

Cat. No.: *B1170263*

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For researchers, scientists, and drug development professionals, the proper disposal of **Angelica Acutiloba Root Extract** is crucial for maintaining laboratory safety and environmental compliance. This guide provides essential information on the safe handling and disposal of this botanical extract, based on available safety data.

Summary of Hazards

Angelica Acutiloba Root Extract, particularly in the form of essential oil or CO2 extract, presents several hazards that must be considered for its disposal. Understanding these hazards is the first step in a safe disposal process.

Hazard Classification	Description	Associated Precautionary Statements (GHS-US)
Flammable Liquid	The extract can be a flammable liquid and vapor.[1][2][3]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1] P233: Keep container tightly closed. P240: Ground/Bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment.[1] P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.[1]
Skin and Eye Irritant	Causes skin irritation and can cause serious eye irritation.[1][3][4][5] May cause an allergic skin reaction.[2][3]	P264: Wash skin thoroughly after handling.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do – continue rinsing.[4]
Respiratory Irritant	May cause respiratory irritation.[1]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1] P271: Use only outdoors or in a well-ventilated area.[1]
Harmful if Swallowed	Harmful if swallowed.[4] May be fatal if swallowed and	P270: Do not eat, drink or smoke when using this

enters airways.[2][3]

product.[4] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor/if you feel unwell.[4] P330: Rinse mouth. [4] P331: Do NOT induce vomiting.[2]

Hazardous to the Aquatic Environment

Toxic to aquatic life with long-lasting effects.[3][4][5]

P273: Avoid release to the environment.[3]

Disposal Procedures

The disposal of **Angelica Acutiloba Root Extract** must be handled as hazardous waste.[2] Always adhere to local, state, provincial, and federal regulations.[4][5]

Step 1: Containment

- Ensure the waste extract is stored in a properly labeled, sealed, and non-reactive container. [1]
- If the extract was spilled, absorb it with an inert material (e.g., sand, diatomaceous earth) and place the absorbent material into a suitable disposal container.[5]

Step 2: Labeling

- Clearly label the waste container as "Hazardous Waste" and include the name "**Angelica Acutiloba Root Extract**."
- Note the associated hazards on the label (e.g., Flammable, Irritant, Environmentally Hazardous).

Step 3: Storage

- Store the waste container in a designated, well-ventilated, and cool area away from ignition sources.[1]
- Ensure the storage area is secure and inaccessible to unauthorized personnel.

Step 4: Professional Disposal

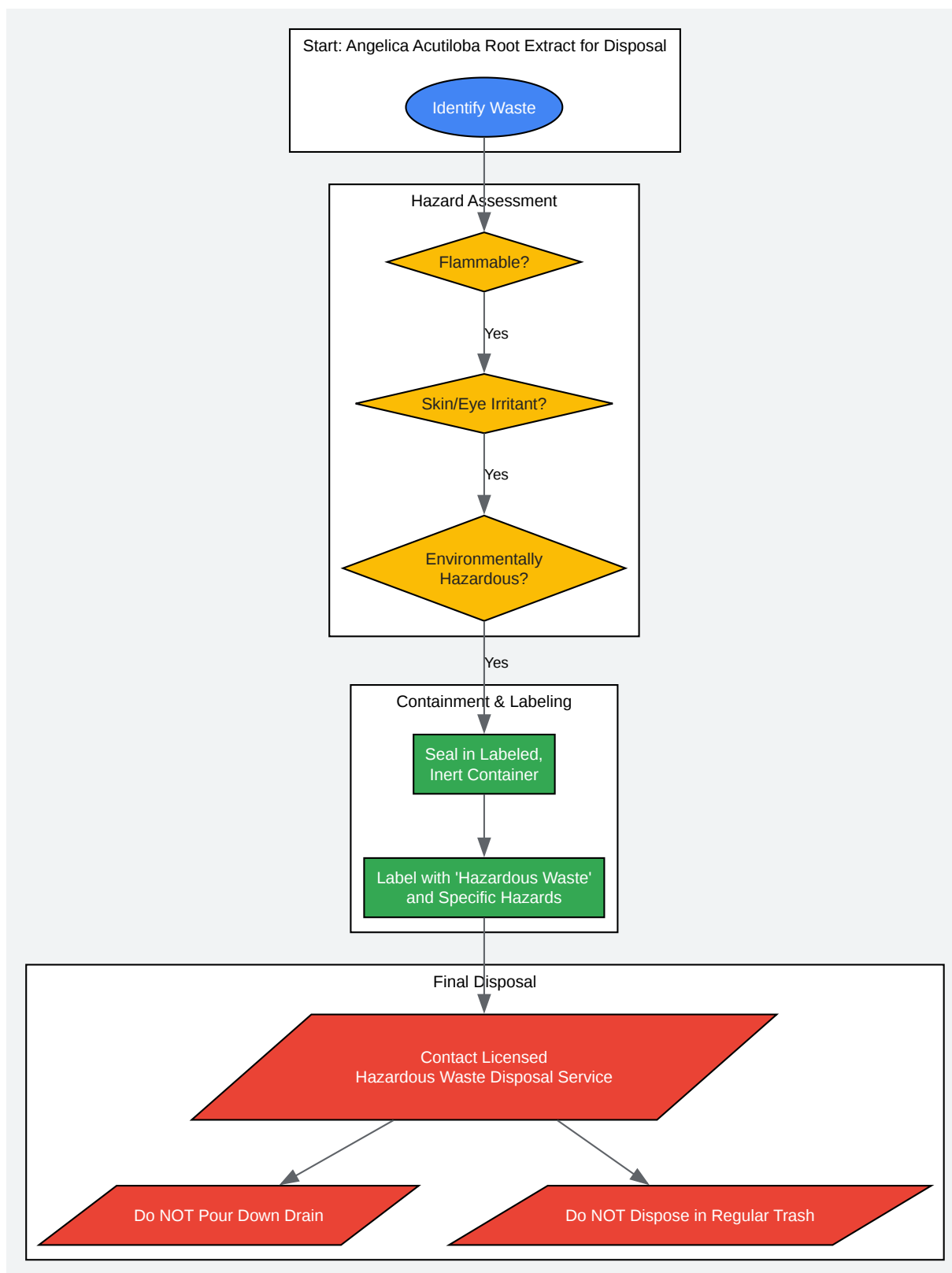
- Contact a licensed hazardous waste disposal company to arrange for pickup and proper disposal.
- Do not pour **Angelica Acutiloba Root Extract** down the drain or dispose of it in regular trash.^[2] This is to prevent environmental contamination, particularly to aquatic life.^{[3][4][5]}
- Provide the waste disposal company with the Safety Data Sheet (SDS) for the extract.

Step 5: Decontamination

- Thoroughly decontaminate any lab equipment that has come into contact with the extract using appropriate cleaning agents.
- Dispose of any contaminated personal protective equipment (PPE), such as gloves, as hazardous waste.^[2]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Angelica Acutiloba Root Extract**.



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Caption: Decision workflow for the disposal of **Angelica Acutiloba Root Extract**.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet for the product you are using and adhere to all applicable local, state, and federal regulations for hazardous waste disposal.

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